

# Comparative Efficacy and Selectivity of Tofacitinib and Alternative JAK Inhibitors

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## Compound of Interest

Compound Name: *Tafetinib analogue 1*

Cat. No.: *B15576536*

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A detailed guide for researchers and drug development professionals on the experimental reproducibility of Tofacitinib, referred to herein as **Tafetinib analogue 1**, and its key alternatives. This guide provides a comprehensive comparison of their performance based on available experimental data, detailed methodologies for key experiments, and a visualization of the targeted signaling pathway.

This publication aims to provide an objective comparison of the Janus kinase (JAK) inhibitor Tofacitinib (**Tafetinib analogue 1**) with other commercially available and investigational JAK inhibitors, including Baricitinib, Upadacitinib, and Filgotinib. The comparative data presented is based on in vitro enzymatic and cellular assays to inform researchers on the reproducibility of experimental results.

## In Vitro Kinase Inhibition Profile

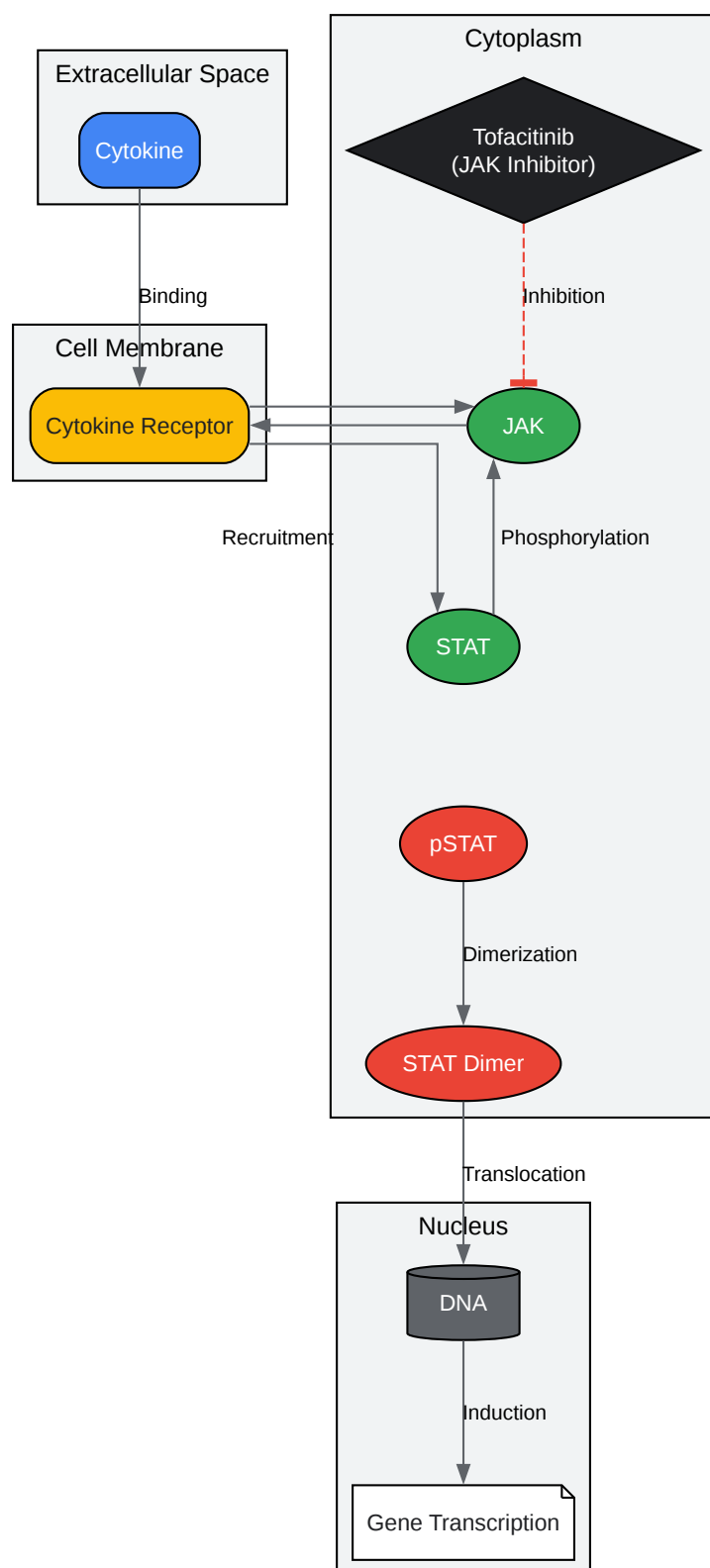
The primary mechanism of action for Tofacitinib and its alternatives is the inhibition of the Janus kinase family of enzymes (JAK1, JAK2, JAK3, and TYK2). The half-maximal inhibitory concentration (IC<sub>50</sub>) is a critical measure of a drug's potency. The following table summarizes the reported IC<sub>50</sub> values for Tofacitinib and its comparators against the different JAK isoforms. Lower IC<sub>50</sub> values indicate higher potency.

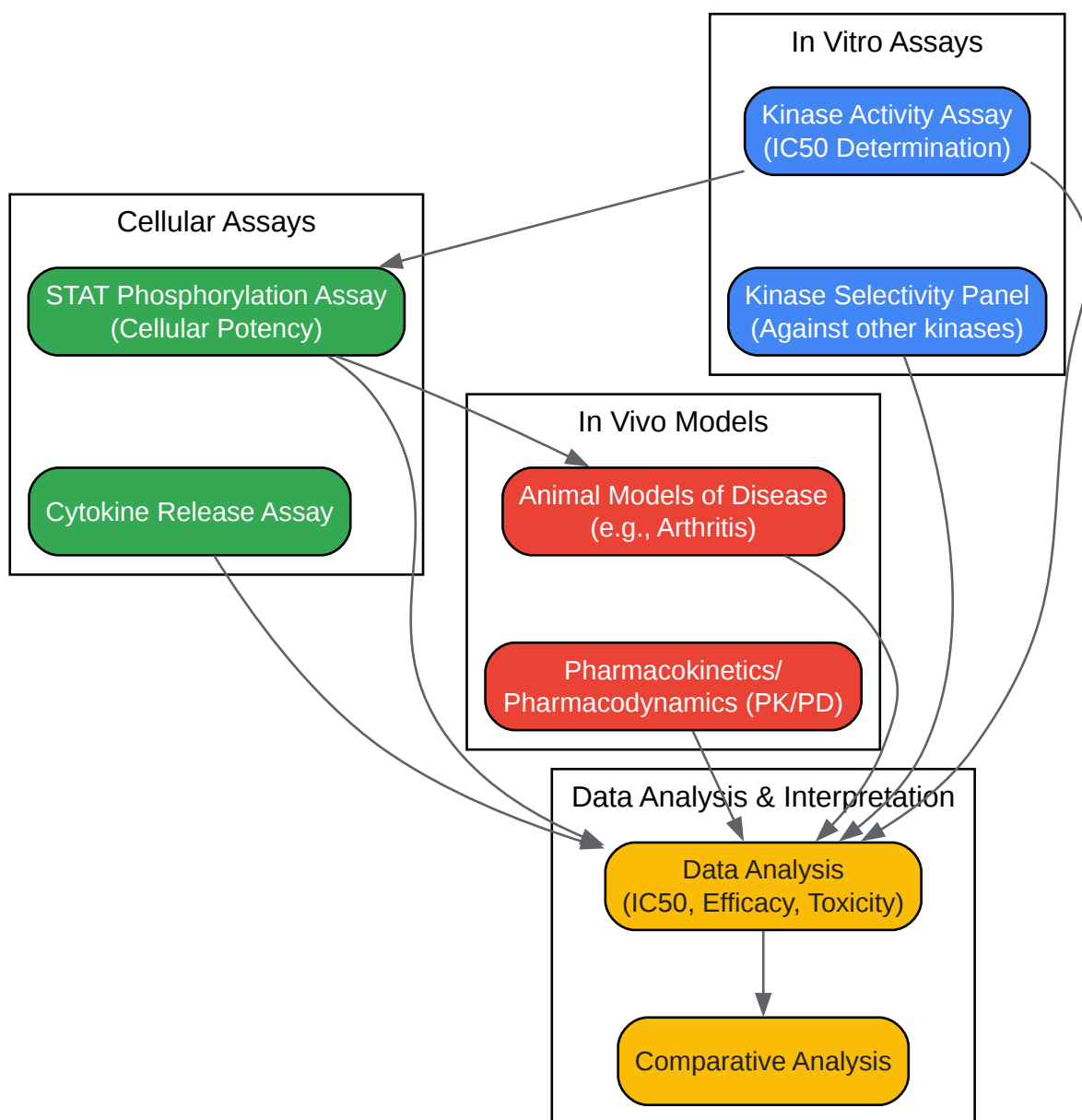
Compound	JAK1 IC50 (nM)	JAK2 IC50 (nM)	JAK3 IC50 (nM)	TYK2 IC50 (nM)	Reference(s)
Tofacitinib	1.7–3.7	1.8–4.1	0.75–1.6	16–34	<a href="#">[1]</a>
Baricitinib	5.9	5.7	>400	53	<a href="#">[2]</a>
Upadacitinib	43	120	2300	4700	<a href="#">[3]</a>
Filgotinib	10	28	810	116	<a href="#">[4]</a> <a href="#">[5]</a>

Note: IC50 values can vary between different studies and assay conditions. The data presented here is a synthesis of reported values to provide a comparative overview.

## JAK-STAT Signaling Pathway

Tofacitinib and other JAK inhibitors function by blocking the JAK-STAT signaling pathway. This pathway is crucial for transducing signals from cytokine and growth factor receptors on the cell membrane to the nucleus, where they regulate gene expression involved in inflammation and immune responses.





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- To cite this document: BenchChem. [Comparative Efficacy and Selectivity of Tofacitinib and Alternative JAK Inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576536#reproducibility-of-tafetinib-analogue-1-experimental-results]

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